

Bromochloromethane proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Bromochloromethane**

Cat. No.: **B122714**

[Get Quote](#)

Proper management and disposal of **bromochloromethane** are critical for ensuring laboratory safety and environmental protection. As a halogenated solvent, it is classified as a hazardous waste and must be handled according to strict protocols. Adherence to these procedures minimizes risks of exposure, which can cause skin, eye, and respiratory irritation, and prevents environmental contamination.[1][2][3]

Immediate Safety and Handling

Before handling **bromochloromethane**, ensure all necessary safety measures are in place.

1. Engineering Controls:

- Always handle **bromochloromethane** inside a properly functioning and certified laboratory chemical fume hood.[4]
- Ensure that an eyewash station and a safety shower are readily accessible.[2]

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles with side shields or a full face shield.[1][5]
- Skin Protection: A lab coat is required.[6] Wear chemically resistant gloves, such as nitrile or PVC. Always consult the glove manufacturer's compatibility chart for the specific chemical.[1][7]

- Respiratory Protection: If working outside a fume hood is unavoidable, respiratory protection may be required. This necessitates enrollment in a formal Respiratory Protection Program.[4][8]

Waste Collection and Segregation

Proper segregation and collection of **bromochloromethane** waste is a crucial step in the disposal process. Halogenated solvents require separate waste streams from non-halogenated waste to ensure proper treatment and to manage disposal costs effectively.[6][9]

Step 1: Select an Appropriate Waste Container

- Use a compatible container made of polyethylene or glass.[4][7]
- Crucially, do not use metal containers. Halogenated solvents can degrade to form acids, which will corrode metal. Avoid aluminum, galvanized steel, brass, or copper containers.[1][4]
- The container must have a secure, tightly-sealing screw cap to prevent leaks and the escape of vapors.[4][6]

Step 2: Label the Container

- A "Dangerous Waste" or "Hazardous Waste" label must be affixed to the container before any waste is added.[4][9]
- The label must clearly identify the contents, for example: "Waste: **Bromochloromethane**" and list all chemical constituents and their approximate percentages.[6][9]

Step 3: Segregate the Waste

- Halogenated vs. Non-Halogenated: Never mix **bromochloromethane** or other halogenated solvents with non-halogenated solvent waste.[6][7]
- Incompatible Materials: Do not mix **bromochloromethane** waste with acids, bases, strong oxidizing agents, or reactive metals such as aluminum, magnesium, or zinc.[2][4]

Waste Storage

Collected waste must be stored safely in a designated Satellite Accumulation Area while awaiting pickup.

- Location: Store containers in a cool, dry, and well-ventilated area, away from direct sunlight, heat, or any sources of ignition.[2][4]
- Containment: Store the waste container within secondary containment, such as a polypropylene tub, to contain any potential leaks.[4]
- Security: Keep containers in a secured area or one that is only accessible to authorized personnel.[8][10]
- Condition: Ensure the container is kept tightly closed except when actively adding waste.[9] Store it in an upright position.[1]

Disposal Procedures

Disposal of **bromochloromethane** is strictly regulated. It must never be disposed of down the drain or through evaporation.[4]

Step 1: Requesting Pickup

- Once the waste container is approximately three-quarters full or is no longer being used, arrange for its collection.[9]
- Submit a chemical waste collection request form to your institution's Environmental Health and Safety (EHS) department or equivalent authority.[4][9]

Step 2: Final Disposal

- Your EHS department will transport the waste to a licensed waste disposal facility.[11]
- All disposal activities must comply with local, state, and federal regulations.[1][2]

Spill Management

In the event of a spill, immediate and appropriate action is required.

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE, including gloves and eye protection.[[1](#)]
 - Contain the spill using an inert absorbent material like vermiculite, sand, or chemical spill pillows.[[5](#)][[12](#)][[13](#)] Do not use combustible materials.[[7](#)]
 - Carefully collect the absorbed material into a sealable container and label it as hazardous waste.[[7](#)][[12](#)]
 - Request a hazardous waste pickup from EHS.[[9](#)]
- Major Spills:
 - Evacuate the area immediately and move upwind.[[1](#)]
 - Alert your institution's emergency responders and the EHS department, providing the location and nature of the hazard.[[1](#)][[9](#)]
 - Restrict access to the spill area.[[7](#)]

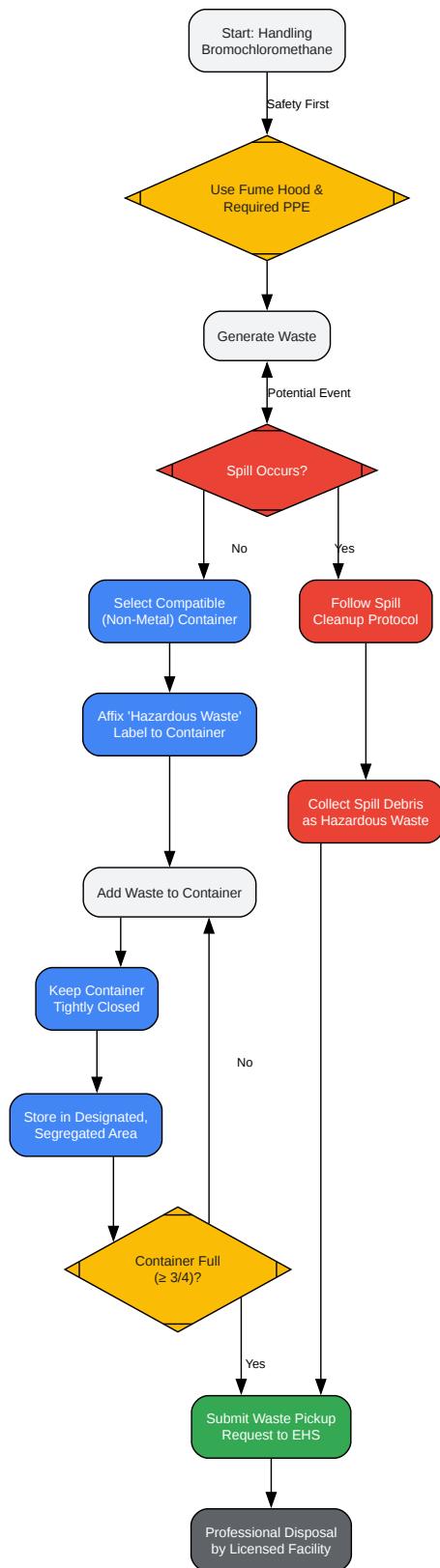
Data Presentation: Properties and Exposure Limits

The following table summarizes key quantitative data for **bromochloromethane**.

Property / Limit	Value	Reference
Occupational Exposure Limits		
OSHA PEL (8-hr TWA)	200 ppm (1050 mg/m ³)	[2]
ACGIH TLV (8-hr TWA)	200 ppm	[2]
NIOSH REL (TWA)	200 ppm (1050 mg/m ³)	[2]
NIOSH IDLH	2000 ppm	[2]
Physical Properties		
Density	1.991 g/cm ³	[10] [13]
Boiling Point	68 °C (154.4 °F)	[13]
Environmental Data		
Ozone Depletion Potential (ODP)	0.12	[10]

Experimental Protocols & Workflows

The proper disposal of **bromochloromethane** follows a structured workflow designed to ensure safety and compliance at every step, from initial handling to final disposal by a certified facility.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **bromochloromethane** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. cdn.chemservice.com [cdn.chemservice.com]
- 4. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 5. BROMOCHLOROMETHANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 7. benchchem.com [benchchem.com]
- 8. nextsds.com [nextsds.com]
- 9. campusoperations.temple.edu [campusoperations.temple.edu]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. cdn.chemservice.com [cdn.chemservice.com]
- 12. PSFC Halogenated Solvents [www-internal.psfc.mit.edu]
- 13. Bromochloromethane | CH₂BrCl | CID 6333 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Bromochloromethane proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b122714#bromochloromethane-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com